

physicochemical properties of 5-Chloro-2-fluoro-3-methylpyridine

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Compound of Interest

Compound Name: 5-Chloro-2-fluoro-3-methylpyridine

Cat. No.: B1461803

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An In-depth Technical Guide to the Physicochemical Properties of **5-Chloro-2-fluoro-3-methylpyridine**

For Researchers, Scientists, and Drug Development Professionals

Introduction: A Versatile Heterocyclic Building Block

5-Chloro-2-fluoro-3-methylpyridine, also known as 5-Chloro-2-fluoro-3-picoline, is a halogenated pyridine derivative that has emerged as a critical building block in various fields of chemical synthesis. Its strategic substitution pattern, featuring chloro, fluoro, and methyl groups on the pyridine ring, imparts a unique combination of reactivity and stability, making it an indispensable intermediate.^[1] This guide provides a comprehensive overview of its core physicochemical properties, experimental methodologies for their characterization, and insights into its applications.

The significance of **5-Chloro-2-fluoro-3-methylpyridine** is most pronounced in the pharmaceutical and agrochemical sectors. In drug development, it serves as a key intermediate in the synthesis of complex Active Pharmaceutical Ingredients (APIs), including those targeted for cardiovascular diseases.^[1] In agriculture, it is utilized in the production of effective, next-generation pesticides that balance efficacy with environmental consciousness.^[1] Furthermore, its utility extends to material science, where it can be incorporated into polymers to enhance their physical and chemical characteristics, leading to the development of high-performance materials.^[1]

Core Physicochemical Characteristics

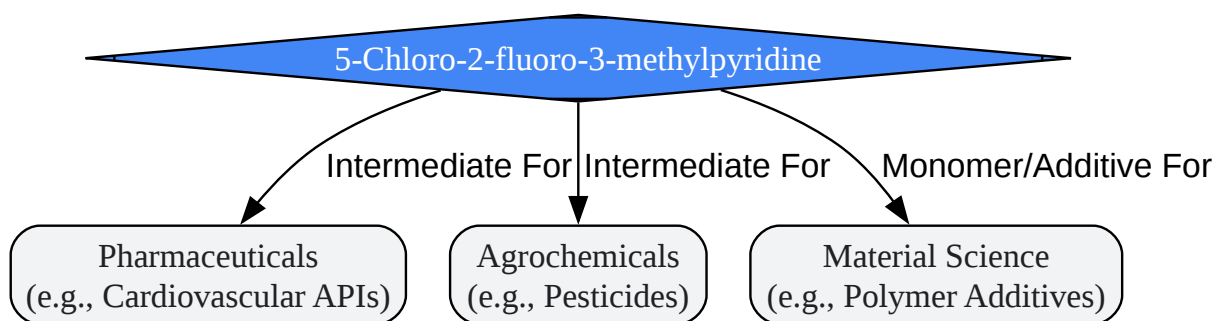
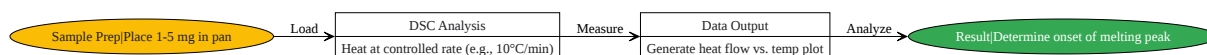
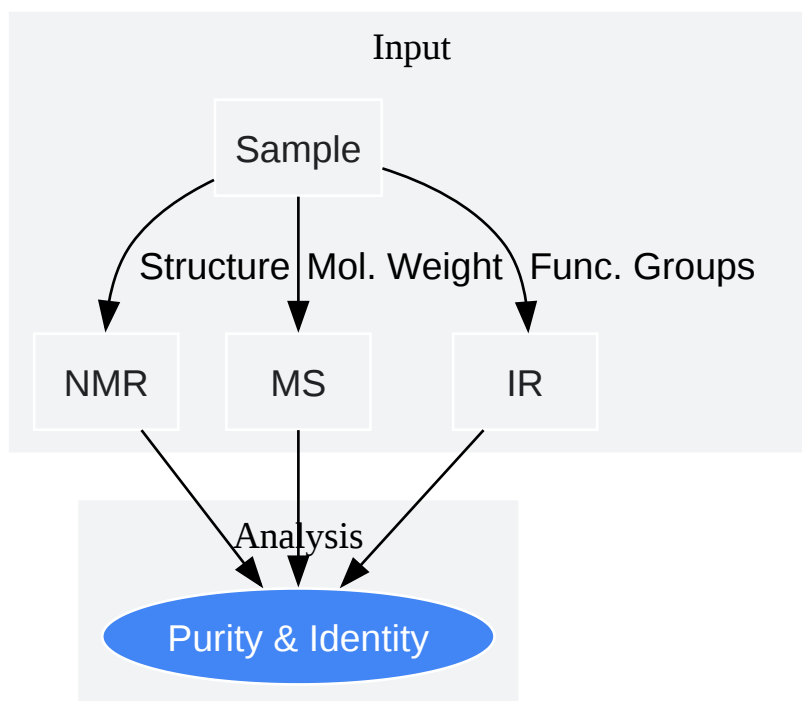
The properties of **5-Chloro-2-fluoro-3-methylpyridine** are dictated by the interplay of its constituent functional groups. The electronegative fluorine and chlorine atoms influence the electron density of the pyridine ring, while the methyl group provides a site for further functionalization.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₅ ClFN	[2]
Molecular Weight	145.56 g/mol	[2][3]
CAS Number	375368-84-6	[2][4]
Appearance	Solid; White to Almost white powder or lump	[2][5]
Purity	Typically ≥98%	[2][4]
InChI Key	JUDDLKSLYAIQDR-UHFFFAOYSA-N	[2]
Stability	Stable under normal storage conditions	[6]
Synonyms	5-Chloro-2-fluoro-3-picoline, 2-fluoro-3-methyl-5-chloropyridine	[2]

Structural and Spectroscopic Profile

Molecular Structure

The unique arrangement of substituents on the pyridine core is fundamental to the compound's reactivity. The fluorine atom at the 2-position and the chlorine atom at the 5-position create specific electronic properties and offer distinct handles for synthetic transformations, such as nucleophilic aromatic substitution.



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